

comparative reactivity of 4-Chlorobutan-2-ol stereoisomers

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

[Get Quote](#)

Foundations of Stereoisomerism

Understanding the different types of isomerism is crucial for discussing the reactivity of specific stereoisomers. The following table outlines the key categories.

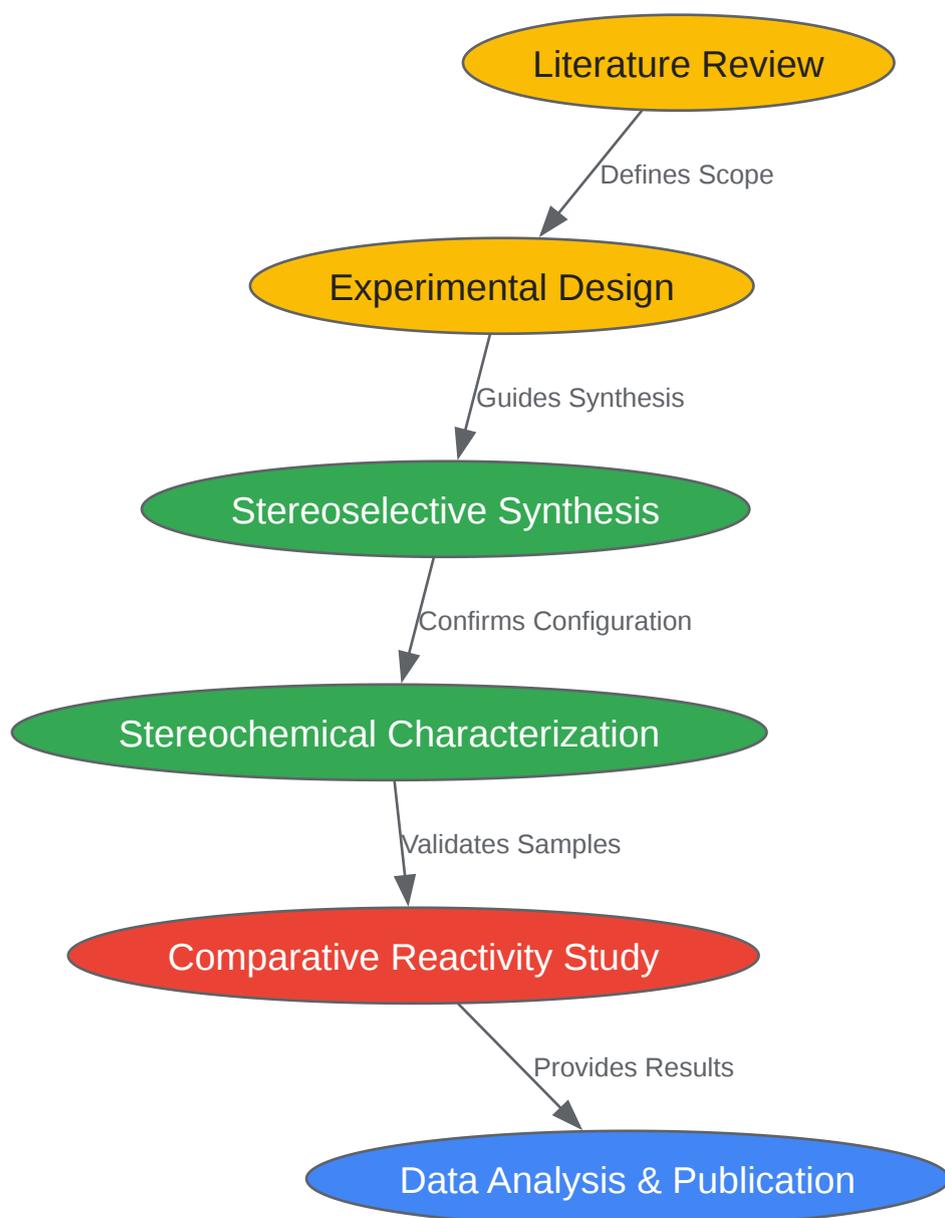
Isomer Type	Relationship Between Molecules	Impact on Physical/Chemical Properties
Constitutional Isomers [1]	Same molecular formula, but different atom connectivity.	Can have very different physical properties (e.g., boiling point) and chemical reactivity.
Stereoisomers [2] [1]	Same molecular formula and atom connectivity, but different spatial arrangement of atoms.	Can have remarkably different physical, chemical, and biological properties [2].
Enantiomers [1]	A pair of stereoisomers that are non-superimposable mirror images.	Often have identical physical properties in an achiral environment but differ in chiral environments (e.g., interaction with enzymes) and the direction they rotate plane-polarized light.

Isomer Type	Relationship Between Molecules	Impact on Physical/Chemical Properties
Diastereomers [1]	Stereoisomers that are not mirror images of each other (e.g., <i>cis-trans</i> isomers).	Can have different physical properties (melting point, solubility, etc.) and different chemical reactivity.

For a molecule like **4-Chlorobutan-2-ol**, which has two chiral centers, the (2*R*,3*S*) and (2*S*,3*R*) isomers would be a pair of enantiomers, while the (2*R*,3*R*) and (2*R*,3*S*) isomers would be diastereomers of each other [1]. Their reactivity, particularly in substitution reactions like the conversion to corresponding epoxides, can be influenced by stereoelectronic and steric factors that differ between diastereomers.

Creating Diagrams with Graphviz

For your publication-quality diagrams, you can use the following Graphviz (DOT language) script as a template. It incorporates the specifications you requested, such as `labeldistance` and a high-contrast color palette.



[Click to download full resolution via product page](#)

Key Diagram Specifications Met:

- **Label Distance:** The `labeldistance=2.5` attribute on the edge ensures text is placed clearly away from the nodes [3] [4].
- **Color Contrast:** The `fontcolor` and `fillcolor` for each node are explicitly set to ensure high contrast between text and background (e.g., white text on a colored background) [5].
- **Color Palette:** The script uses only the specified colors (e.g., #EA4335, #34A853, #4285F4) for a visually consistent diagram.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Types of Isomers: Constitutional, Stereoisomers , Enantiomers, and...

[masterorganicchemistry.com]

2. (450) sheet stereoisomerism e | PDF | Chemistry | Science [[slideshare.net](https://www.slideshare.net)]

3. | labeldistance Graphviz [graphviz.org]

4. Label Distance (ELK) [eclipse.dev]

5. dot - How to add edge labels in Graphviz ? [iditect.com]

To cite this document: Smolecule. [comparative reactivity of 4-Chlorobutan-2-ol stereoisomers].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b685894#comparative-reactivity-of-4-chlorobutan-2-ol-stereoisomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com